

Spectroscopic Profile of 6-Hydroxy-2-tetralone: A Technical Guide

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Compound of Interest

Compound Name: 6-Hydroxy-2-tetralone

CAS No.: 52727-28-3

Cat. No.: B1307888

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **6-Hydroxy-2-tetralone** (CAS: 52727-28-3), a valuable intermediate in organic synthesis. Due to the limited availability of published experimental spectra for this specific compound, this guide presents a combination of predicted data based on analogous structures and established spectroscopic principles, alongside detailed experimental protocols for acquiring such data.

Molecular Structure and Properties

6-Hydroxy-2-tetralone possesses a bicyclic structure featuring a tetralone core with a hydroxyl group substituted on the aromatic ring. This structure imparts characteristic spectroscopic features that are crucial for its identification and characterization.

Molecular Formula: $C_{10}H_{10}O_2$ [\[1\]](#)

Molecular Weight: 162.19 g/mol [\[1\]](#)

Exact Mass: 162.0681 g/mol [\[1\]](#)

Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **6-Hydroxy-2-tetralone**. These predictions are derived from the analysis of structurally related compounds, such as 6-methoxy-2-tetralone and other hydroxylated tetralone derivatives, and are intended to serve as a reference for experimental validation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Predicted ^1H NMR Spectral Data (500 MHz, CDCl_3)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.0 - 7.2	d	1H	Ar-H
~6.7 - 6.8	dd	1H	Ar-H
~6.6 - 6.7	d	1H	Ar-H
~5.0 - 6.0	br s	1H	-OH
~3.5	s	2H	-CH ₂ - (adjacent to C=O)
~3.0	t	2H	Ar-CH ₂ -
~2.5	t	2H	-CH ₂ -

Predicted ^{13}C NMR Spectral Data (125 MHz, CDCl_3)

Chemical Shift (δ) ppm	Assignment
~210	C=O
~155	Ar-C-OH
~130 - 140	Ar-C
~115 - 125	Ar-CH
~40 - 50	-CH ₂ - (adjacent to C=O)
~30 - 40	Ar-CH ₂ -
~25 - 30	-CH ₂ -

Infrared (IR) Spectroscopy

Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Assignment
3600 - 3200	Strong, Broad	O-H stretch (phenolic)
3100 - 3000	Medium	C-H stretch (aromatic)
3000 - 2850	Medium	C-H stretch (aliphatic)
~1710	Strong	C=O stretch (ketone)
1600 - 1450	Medium to Strong	C=C stretch (aromatic)
~1250	Strong	C-O stretch (phenol)

Mass Spectrometry (MS)

Predicted Mass Spectrometry Data

m/z	Interpretation
162	[M] ⁺ (Molecular Ion)
134	[M-CO] ⁺
106	[M-CO-C ₂ H ₄] ⁺

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments. These protocols are generalized and may require optimization based on the specific instrumentation and sample characteristics.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation:
 - Dissolve 5-10 mg of **6-Hydroxy-2-tetralone** in approximately 0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆).
 - Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
 - Filter the solution through a small cotton plug into a clean, dry 5 mm NMR tube.
- Instrument Parameters (for a 500 MHz spectrometer):
 - ¹H NMR:
 - Pulse Program: Standard single-pulse experiment (zg30).
 - Spectral Width: 12-15 ppm.
 - Acquisition Time: 2-4 seconds.
 - Relaxation Delay: 1-5 seconds.
 - Number of Scans: 16-64.

- ^{13}C NMR:
 - Pulse Program: Proton-decoupled experiment (zgpg30).
 - Spectral Width: 220-250 ppm.
 - Acquisition Time: 1-2 seconds.
 - Relaxation Delay: 2-5 seconds.
 - Number of Scans: 1024-4096.
- Data Processing:
 - Apply a Fourier transform to the acquired Free Induction Decay (FID).
 - Phase correct the resulting spectrum.
 - Calibrate the chemical shift scale to the TMS signal (0 ppm).
 - Integrate the peaks in the ^1H NMR spectrum.

Infrared (IR) Spectroscopy

- Sample Preparation (Attenuated Total Reflectance - ATR):
 - Place a small amount of the solid **6-Hydroxy-2-tetralone** sample directly onto the ATR crystal.
 - Ensure good contact between the sample and the crystal by applying pressure with the built-in clamp.
- Instrument Parameters:
 - Scan Range: 4000-400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Number of Scans: 16-32.

- Data Acquisition and Processing:
 - Record a background spectrum of the empty ATR crystal.
 - Record the sample spectrum.
 - The instrument software will automatically subtract the background to produce the final absorbance or transmittance spectrum.

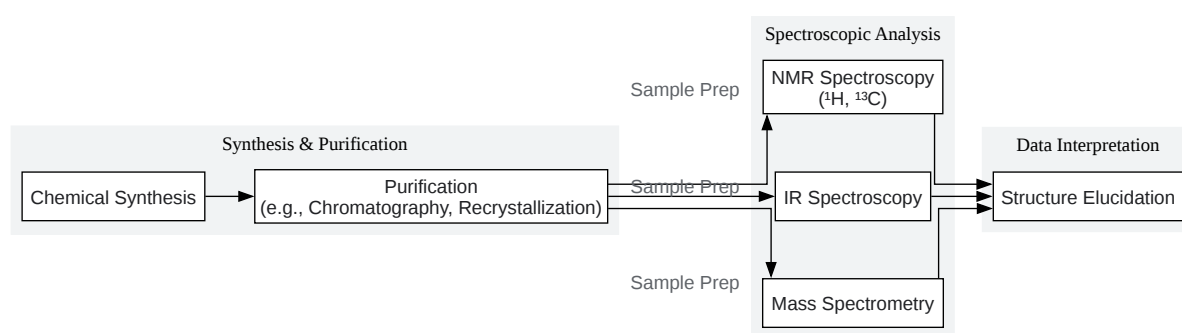
Mass Spectrometry (MS)

- Sample Preparation (Electron Ionization - EI):
 - Dissolve a small amount of **6-Hydroxy-2-tetralone** in a volatile organic solvent (e.g., methanol, dichloromethane) to a concentration of approximately 1 mg/mL.
- Instrument Parameters (for a GC-MS system):
 - Gas Chromatography (GC):
 - Injector Temperature: 250 °C.
 - Column: A suitable capillary column (e.g., HP-5MS).
 - Oven Program: Start at a suitable temperature (e.g., 100 °C), ramp up to a final temperature (e.g., 280 °C) to ensure elution of the compound.
 - Carrier Gas: Helium.
 - Mass Spectrometry (MS):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: 50-500 amu.
 - Ion Source Temperature: 230 °C.
- Data Analysis:

- Identify the molecular ion peak.
- Analyze the fragmentation pattern to confirm the structure.

Experimental and Analytical Workflow

The following diagram illustrates the general workflow for the synthesis, purification, and spectroscopic analysis of an organic compound like **6-Hydroxy-2-tetralone**.



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Caption: General workflow for the synthesis and spectroscopic characterization of an organic compound.

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References

- 1. 6-Hydroxy-2-tetralone | C₁₀H₁₀O₂ | CID 4575996 - PubChem [pubchem.ncbi.nlm.nih.gov]
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